

Technical Guide: Molecular Characterization and Protocol Standardization for Ethyl Cis-Vaccenate

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Compound of Interest

Compound Name: Ethyl cis-vaccenate

Cat. No.: B1257430

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Executive Summary

Ethyl cis-vaccenate (Ethyl (Z)-11-octadecenoate) is a fatty acid ethyl ester (FAEE) of significant interest in lipidomics, forensic toxicology, and membrane biophysics. As the ethyl ester of cis-vaccenic acid (18:1 n-7), it serves as a critical biomarker for non-oxidative ethanol metabolism and a structural analog in lipid nanoparticle (LNP) formulation.

This guide addresses the primary challenge in working with **ethyl cis-vaccenate**: isomer differentiation. Due to its identical molecular weight (

) to ethyl oleate (18:1 n-9), standard mass spectrometry often fails to distinguish them. This document provides the definitive physicochemical data, a self-validating synthesis protocol, and the required analytical workflow to ensure structural integrity.

Physicochemical Characterization

The following data constitutes the "Golden Record" for **ethyl cis-vaccenate**. These values should be used for establishing Quality Control (QC) specifications.

Core Identity Matrix

Parameter	Specification	Technical Note
Common Name	Ethyl cis-vaccenate	
IUPAC Name	Ethyl (Z)-octadec-11-enoate	Denotes double bond at C11
CAS Number	137202-20-1	Distinct from the acid (506-17-2)
Molecular Formula		
Molecular Weight	310.51 g/mol	Monoisotopic Mass: 310.2872 Da
SMILES	<chem>CCCCC/C=C\CCCCCCCCC(=O)OCC</chem>	Encodes cis (Z) geometry
InChI Key	XZMSLYSQJNCDQH-KTKRTIGZSA-N	Unique digital identifier

Physical Properties (Theoretical & Experimental)

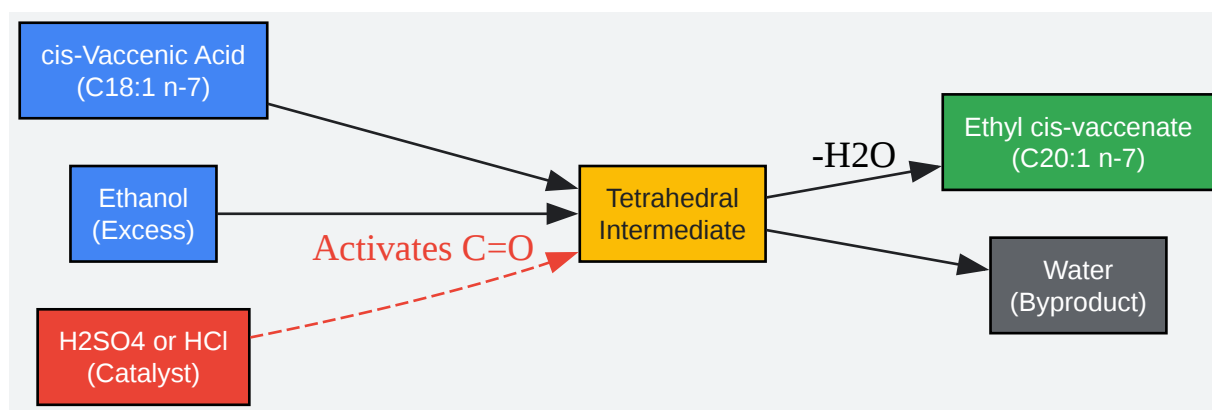
Property	Value	Relevance to Protocol
Physical State	Colorless Oil	Liquid at RT; store at -20°C to prevent oxidation.
Boiling Point	~351°C (at 760 mmHg)	High BP requires high-temp GC columns.
Density	(predicted)	Use for volumetric dosing in formulations.
Solubility	Ethanol, DMSO, Chloroform	Insoluble in water; requires organic solvent extraction.
Lipophilicity	XLogP3: ~8.0	Highly lipophilic; integrates into membrane bilayers.

Synthetic Pathway & Production

To generate high-purity **ethyl cis-vaccenate** for use as a standard, we utilize an acid-catalyzed Fischer esterification. This method is preferred over base-catalyzed transesterification for free fatty acids (FFA) to prevent soap formation.

Reaction Mechanism

The reaction is an equilibrium process driven to completion by the removal of water or the use of excess ethanol.



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Figure 1: Acid-catalyzed esterification pathway converting cis-vaccenic acid to its ethyl ester.

Validated Synthesis Protocol

Objective: Synthesize >98% pure **ethyl cis-vaccenate** from cis-vaccenic acid.

Reagents:

- cis-Vaccenic acid (Sigma-Aldrich/Cayman, >97%)
- Anhydrous Ethanol (200 proof)
- Acetyl Chloride (creates anhydrous HCl in situ) or
- Hexane (HPLC Grade)

Step-by-Step Methodology:

- Preparation of Reagent: Slowly add 0.5 mL Acetyl Chloride to 10 mL of ice-cold anhydrous ethanol. Caution: Exothermic reaction. This generates anhydrous HCl/EtOH.
- Solubilization: Dissolve 10 mg of cis-vaccenic acid in 1 mL of the HCl/EtOH reagent in a glass reaction vial with a Teflon-lined cap.
- Incubation: Flush the headspace with Nitrogen () to prevent oxidation. Seal tightly. Heat at 60°C for 1 hour.
 - Why 60°C? Higher temperatures risk isomerization of the cis bond to trans.
- Quenching: Cool to room temperature. Add 1 mL of (5% aq) or distilled water to stop the reaction.
- Extraction: Add 2 mL of Hexane. Vortex vigorously for 30 seconds. Centrifuge at 1000 x g for 3 minutes to separate phases.
- Collection: The upper hexane layer contains the **Ethyl cis-vaccenate**. Transfer to a clean vial.
- Drying: Add a pinch of anhydrous to remove residual water.

Analytical Validation: The Isomer Challenge

The most critical aspect of working with **ethyl cis-vaccenate** is distinguishing it from ethyl oleate. Both have the formula

and MW 310.51.^[1]

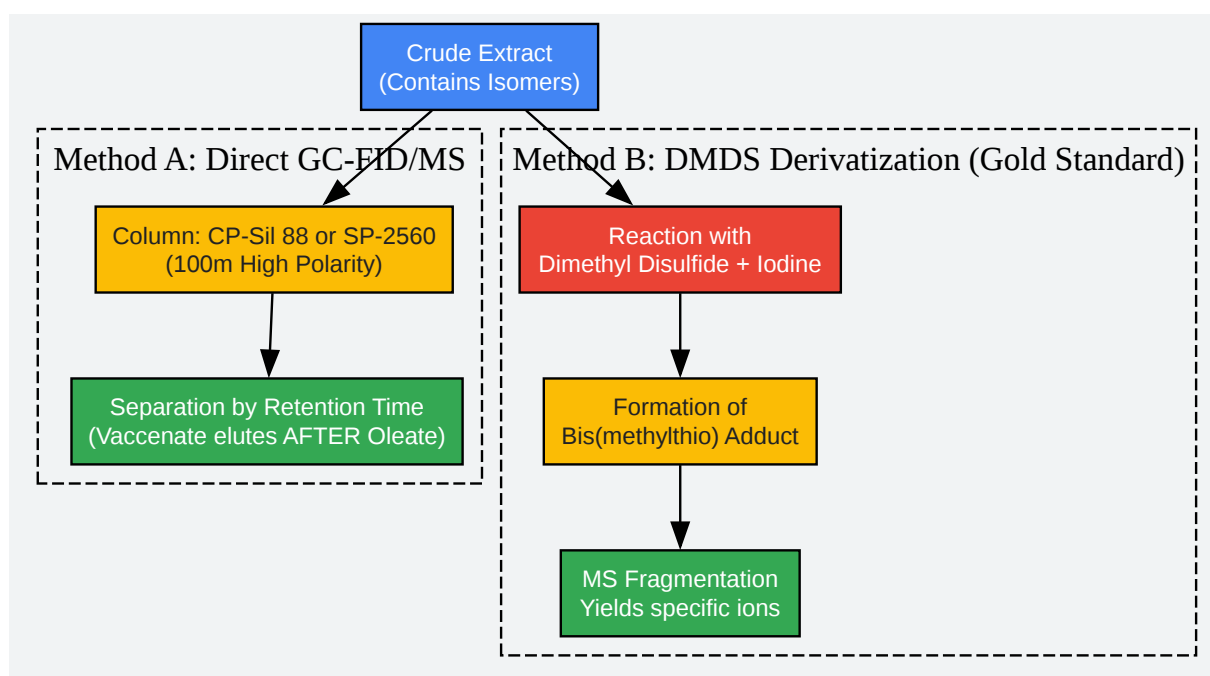
The Problem: Mass Spectral Similarity

Standard Electron Ionization (EI) mass spectra for both isomers show identical molecular ions (310) and very similar fragmentation patterns. You cannot rely on library matching alone.

The Solution: Chromatographic Separation & Derivatization

We employ two strategies:

- High-Polarity GC Columns: Separation based on double bond position.
- DMDS Derivatization: Chemical modification to "lock" the double bond position for MS identification.



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Figure 2: Analytical workflow for distinguishing **ethyl cis-vaccenate** from ethyl oleate.

Protocol: DMDS Derivatization for Double Bond Localization

This protocol modifies the double bond to produce unique mass fragments.

- Reaction: Dissolve 50 µg of the ethyl ester in 50 µL hexane. Add 100 µL dimethyl disulfide (DMDS) and 10 µL of iodine solution (60 mg/mL in diethyl ether).

- Incubation: Heat at 40°C for 4 hours.
- Cleanup: Wash with 5%
(sodium thiosulfate) to remove excess iodine. Extract with hexane.
- MS Interpretation:
 - Ethyl Oleate (n-9): Double bond at C9. DMDS adduct cleaves between C9-C10.
 - Key Fragments:

173 and

259.
 - **Ethyl cis-Vaccenate** (n-7): Double bond at C11. DMDS adduct cleaves between C11-C12.
 - Key Fragments:

201 (omega fragment) and

231 (alpha fragment).
 - Conclusion: The presence of

201/231 definitively identifies **ethyl cis-vaccenate**.

Biological & Pharmaceutical Relevance[3][4][6][7]

Lipid Nanoparticle (LNP) Formulation

Ethyl cis-vaccenate is increasingly explored as a "helper lipid" or structural component in LNPs for mRNA delivery. Its "kinked" cis-structure (n-7) provides different fluidity properties compared to oleate (n-9), potentially affecting endosomal escape efficiency.

Biomarker for Ethanol Metabolism

While oxidative metabolism of ethanol occurs in the liver, Fatty Acid Ethyl Esters (FAEEs) are formed via non-oxidative pathways in tissues like the pancreas and brain.

- Mechanism: Ethanol + FA-CoA

FAEE + CoA.

- Significance: **Ethyl cis-vaccenate** levels in hair or meconium are specific markers for cumulative alcohol exposure, often persisting longer than blood alcohol.

References

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- Christie, W. W. (The LipidWeb). Mass Spectrometry of Fatty Acid Derivatives: Double Bond Location.

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Sources

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